

Application Notes: ODN 2007 in Allergy and Asthma Research Models

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Compound of Interest

Compound Name: ODN 2007

Cat. No.: B15610976

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Introduction

Oligodeoxynucleotides (ODNs) containing unmethylated CpG motifs, such as **ODN 2007**, are synthetic agonists of Toll-like receptor 9 (TLR9).[1][2] In the context of allergy and asthma, which are typically characterized by a T-helper 2 (Th2) dominant immune response, **ODN 2007** has emerged as a potent immunomodulatory agent.[3][4] By activating TLR9, **ODN 2007** initiates a signaling cascade that promotes a Th1-type immune response, effectively counterbalancing the Th2-mediated allergic inflammation.[5][6] Preclinical studies in murine models of asthma have consistently demonstrated the efficacy of CpG ODNs in preventing and reversing key features of the disease, including eosinophilic airway inflammation, airway hyperresponsiveness (AHR), and elevated IgE levels.[7][8][9] These notes provide an overview of the application of **ODN 2007** in allergy and asthma research, including its mechanism of action, experimental protocols, and key findings.

Mechanism of Action: Shifting the Th1/Th2 Balance

ODN 2007 exerts its therapeutic effects by modulating the innate and adaptive immune systems. Upon administration, **ODN 2007** is recognized by TLR9 expressed on immune cells like dendritic cells and B cells.[1][2] This interaction triggers a signaling pathway that leads to

the production of Th1-polarizing cytokines, most notably interferon-gamma (IFN- γ) and interleukin-12 (IL-12).[5][7] These cytokines play a crucial role in suppressing the Th2 response, which is responsible for the production of allergy-associated cytokines such as IL-4, IL-5, and IL-13.[6][10] The downstream effects of this immune shift include reduced eosinophil recruitment to the airways, decreased IgE production by B cells, and diminished airway hyperresponsiveness.[8][9] Interestingly, some studies suggest that the protective effects of CpG ODNs may not be entirely dependent on IFN- γ and IL-12, indicating the involvement of other regulatory mechanisms.[7]

Data Summary

The following tables summarize the quantitative effects of CpG ODN treatment in murine models of allergic asthma.

Table 1: Effect of CpG ODN on Inflammatory Cell Infiltration in Bronchoalveolar Lavage Fluid (BALF)

Treatment Group	Total Cells ($\times 10^4/\text{ml}$)	Eosinophils ($\times 10^4/\text{ml}$)	Reference
Naive/Control	10.2 ± 1.5	0.1 ± 0.05	[10]
OVA/Alum (Asthma Model)	55.8 ± 7.3	35.6 ± 5.1	[10]
OVA + CpG ODN	25.4 ± 3.9	8.7 ± 2.3	[10]
Ragweed/PBS	58.3 ± 9.7	31.2 ± 6.4	[7]
Ragweed/CpG ODN (48h pre-challenge)	22.1 ± 4.5	4.9 ± 1.8	[7]

Table 2: Effect of CpG ODN on Cytokine Levels in BALF (pg/ml)

Treatment Group	IL-4	IL-5	IFN- γ	Reference
OVA-sensitized/challenged	150 $\pm$ 25	250 $\pm$ 40	< 20	[9]
OVA-sensitized/challenged + CpG ODN	50 $\pm$ 10	80 $\pm$ 15	150 $\pm$ 30	[9]
Ragweed/PBS	Not Reported	Not Reported	Not Reported	[7]
Ragweed/CpG ODN (48h pre-challenge)	Reduced	Reduced	Increased	[7]

Table 3: Effect of CpG ODN on Airway Hyperresponsiveness (AHR) to Methacholine

Treatment Group	AHR Measurement (Parameter)	Result	Reference
OVA-sensitized/challenged	Penh (Enhanced Pause)	Significant increase in AHR	[9]
OVA-sensitized/challenged + CpG ODN	Penh (Enhanced Pause)	Significant reduction in AHR	[9]
Ragweed/PBS	Bronchial Hyperresponsiveness	Increased	[7]
Ragweed/CpG ODN	Bronchial Hyperresponsiveness	Inhibited	[7]

Experimental Protocols

Ovalbumin (OVA)-Induced Allergic Asthma Model and ODN 2007 Treatment

This protocol describes the induction of an allergic asthma phenotype in mice using ovalbumin and subsequent treatment with **ODN 2007**.

Materials:

- 6-8 week old BALB/c mice
- Ovalbumin (OVA), endotoxin-free
- Aluminum hydroxide (Alum)
- **ODN 2007** (or other CpG ODN)
- Sterile phosphate-buffered saline (PBS)
- Methacholine
- Whole-body plethysmograph for AHR measurement

Procedure:

- Sensitization:
 - On days 0 and 7, sensitize mice by intraperitoneal (i.p.) injection of 20 µg of OVA emulsified in 2 mg of alum in a total volume of 200 µl PBS.[\[10\]](#)
- **ODN 2007** Administration (Preventative Model):
 - Administer **ODN 2007** at a dose of 30-50 µg per mouse via i.p., subcutaneous (s.c.), or intranasal (i.n.) route.[\[3\]](#)[\[9\]](#) The timing of administration can vary, but a common approach is to administer it 24-48 hours prior to each allergen challenge.[\[7\]](#)
- Allergen Challenge:

- From day 14 to 21, challenge the mice daily with an aerosol of 1% OVA in PBS for 30 minutes.[\[3\]](#)[\[10\]](#)
- Assessment of Airway Inflammation:
 - 24-48 hours after the final OVA challenge, perform bronchoalveolar lavage (BAL) to collect airway inflammatory cells.
 - Perform differential cell counts on BAL fluid to determine the number of eosinophils, neutrophils, macrophages, and lymphocytes.
 - Measure cytokine levels (IL-4, IL-5, IFN- γ) in the BAL fluid supernatant by ELISA.
- Assessment of Airway Hyperresponsiveness (AHR):
 - Measure AHR using a whole-body plethysmograph in response to increasing concentrations of nebulized methacholine (e.g., 0, 6.25, 12.5, 25, 50 mg/ml).[\[9\]](#)

Adoptive Transfer Model of Th2-Mediated Airway Inflammation

This model is used to study the direct effect of **ODN 2007** on Th2 cell function.

Materials:

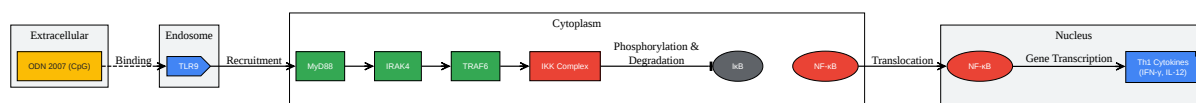
- OVA-specific Th2 cells (generated in vitro)
- Recipient mice (e.g., BALB/c)
- **ODN 2007**
- Ovalbumin (OVA) for challenge

Procedure:

- Adoptive Transfer:
 - Intravenously inject $1-5 \times 10^6$ OVA-specific Th2 cells into recipient mice.

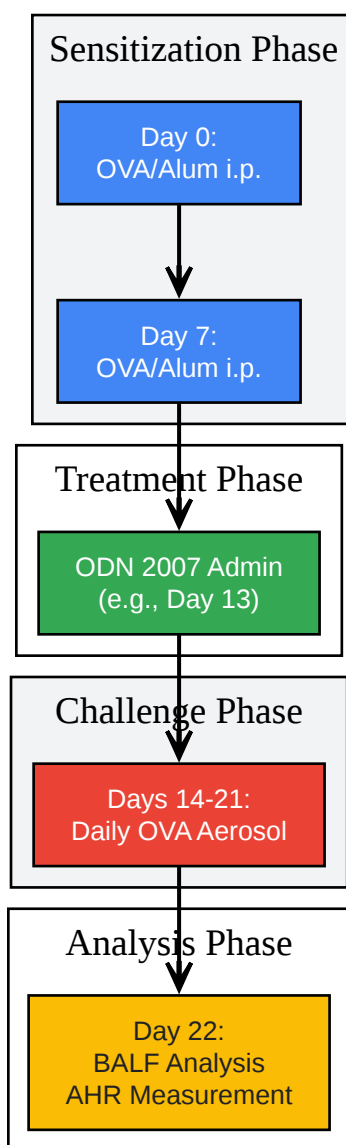
- **ODN 2007 Administration:**
 - One day after cell transfer, administer 50 µg of **ODN 2007** subcutaneously.[9]
- Allergen Challenge:
 - Starting on the same day as **ODN 2007** administration, challenge the mice with nebulized 1% OVA for 30 minutes for three consecutive days.[9]
- Analysis:
 - Perform BAL and AHR measurements as described in Protocol 1.

Visualizations



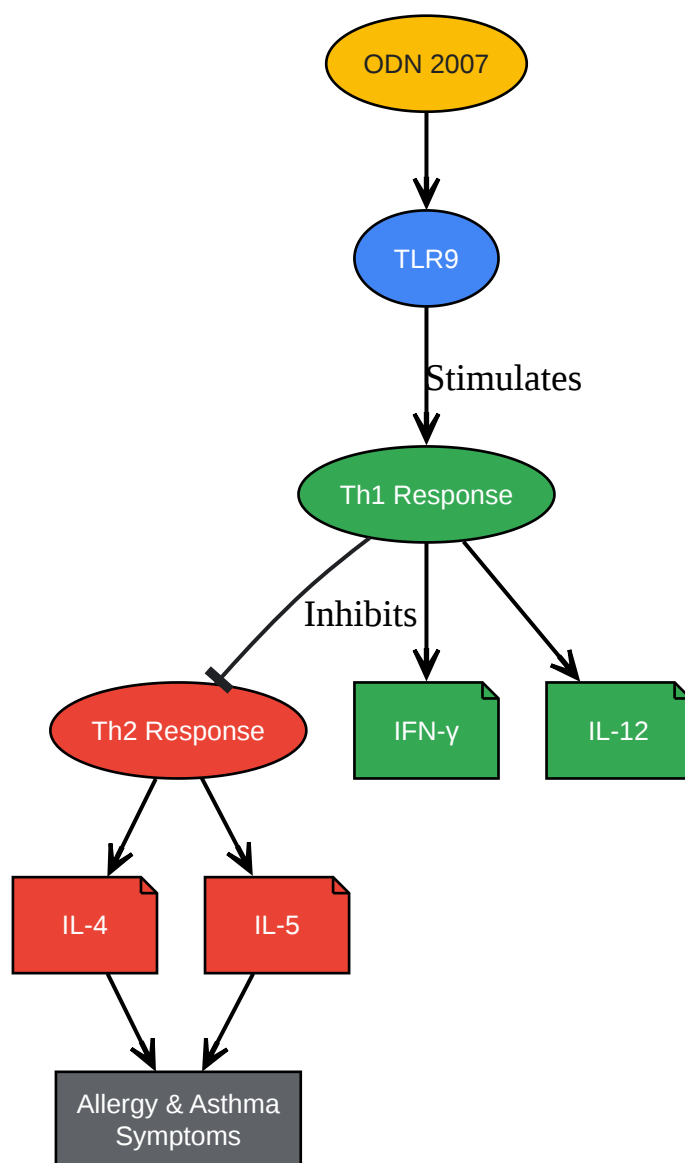
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Caption: TLR9 signaling pathway activated by **ODN 2007**.



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Caption: Experimental workflow for the OVA-induced asthma model.



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Caption: **ODN 2007** shifts the immune balance from Th2 to Th1.

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